

Chemical and thermal stability of barium tungstate

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Compound of Interest

Compound Name: Barium tungstate

Cat. No.: B1582774

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Abstract

Barium tungstate (BaWO_4) is a thermally and chemically robust inorganic material with a scheelite-type tetragonal crystal structure. This guide provides a comprehensive overview of its stability, detailing its high melting point of approximately 1475 °C and its notable resistance to thermal decomposition up to this temperature. Its chemical inertness, particularly its insolubility in water and resistance to alkaline solutions, is contrasted with its solubility in acidic and oxalate solutions. This document compiles quantitative data, outlines detailed experimental protocols for stability assessment, and presents a visual workflow for characterizing these properties.

Thermal Stability

Barium tungstate exhibits exceptional thermal stability, making it suitable for high-temperature applications. It melts at approximately 1475 °C without any preceding decomposition under normal atmospheric conditions. Thermogravimetric and differential thermal analysis (TG-DTA) studies have shown no significant mass loss up to 1000 °C, underscoring its high thermal resilience.

Quantitative Thermal Properties

Property	Value	Citation(s)
Melting Point	~1475 °C	[1]
Crystal Structure	Tetragonal (scheelite-type) at ambient conditions	[2]
Phase Transition	Monoclinic (fergusonite-type) under high pressure	[2]

Experimental Protocol: Thermogravimetric and Differential Thermal Analysis (TG-DTA)

This protocol outlines the determination of the thermal stability of **barium tungstate** powder using TG-DTA.

Objective: To evaluate the thermal stability of BaWO₄ by monitoring its mass change as a function of temperature.

Apparatus:

- Thermogravimetric Analyzer with simultaneous DTA capabilities (e.g., Netzsch STA 449 F3 Jupiter® or similar)
- Alumina (Al₂O₃) or platinum (Pt) crucibles
- Microbalance
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Sample Preparation: A small quantity (typically 10-20 mg) of dry, finely ground **barium tungstate** powder is accurately weighed and placed into a clean, pre-tared alumina or platinum crucible.
- Instrument Setup:

- The crucible is placed on the sample holder of the TG-DTA instrument.
- An empty crucible of the same material is used as a reference.
- The furnace is sealed, and the system is purged with an inert gas (e.g., Nitrogen) at a constant flow rate (e.g., 50 mL/min) to ensure an inert atmosphere.
- Thermal Program:
 - The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature above the expected decomposition or melting point (e.g., 1500 °C).
 - A constant heating rate (e.g., 10 °C/min) is applied.
- Data Acquisition: The instrument records the sample's weight change (TG curve) and the temperature difference between the sample and the reference (DTA curve) as a function of the furnace temperature.
- Data Analysis: The resulting TG curve is analyzed for any significant weight loss, which would indicate decomposition. The DTA curve is examined for endothermic or exothermic peaks, which correspond to phase transitions or reactions. For **barium tungstate**, no significant weight loss is expected before its melting point.

Chemical Stability

Barium tungstate is characterized by its excellent chemical stability, particularly its insolubility in water and resistance to alkaline environments. However, it exhibits reactivity with acids and certain complexing agents.

Quantitative Chemical Resistance Data

Reagent	Observation	Citation(s)
Water	Insoluble	[3]
Acids (e.g., HCl, HNO ₃)	Decomposes	[3]
Oxalate Solutions	Completely dissolves	[3]
Sodium Sulfate Solution	Can be leached under specific conditions (e.g., high temperature and pressure)	[4]
Alkaline Solutions	Generally stable	

Experimental Protocol: Chemical Resistance Testing

This protocol describes a method for evaluating the chemical resistance of **barium tungstate** powder to various liquid chemicals, adapted from ASTM G20 and D543 standards.[5][6]

Objective: To determine the effect of chemical exposure on the mass and structure of **barium tungstate**.

Apparatus:

- Glass vials with sealed caps
- Analytical balance
- Shaker or magnetic stirrer
- Centrifuge
- Drying oven
- X-ray Diffractometer (XRD) for structural analysis

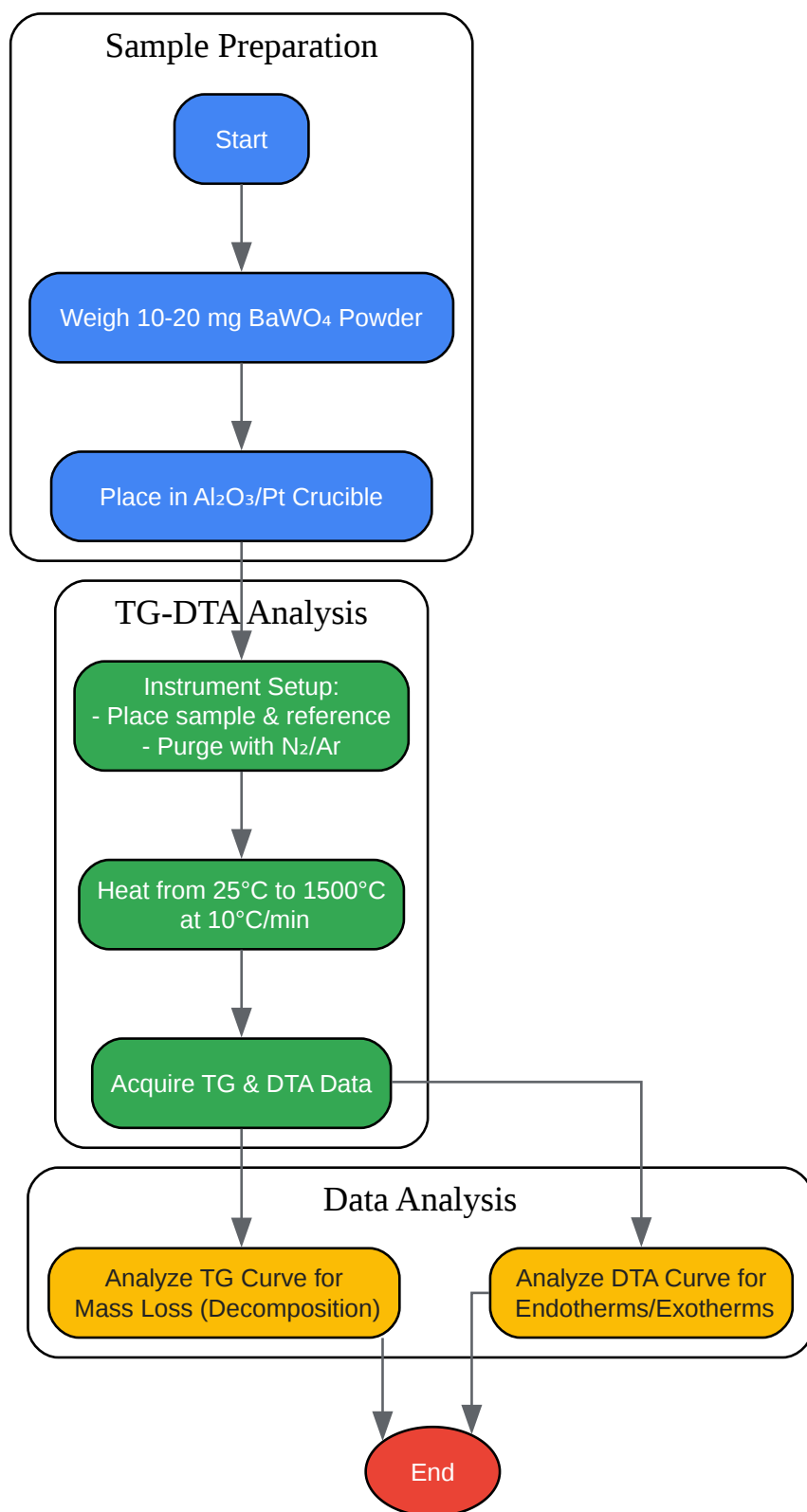
Procedure:

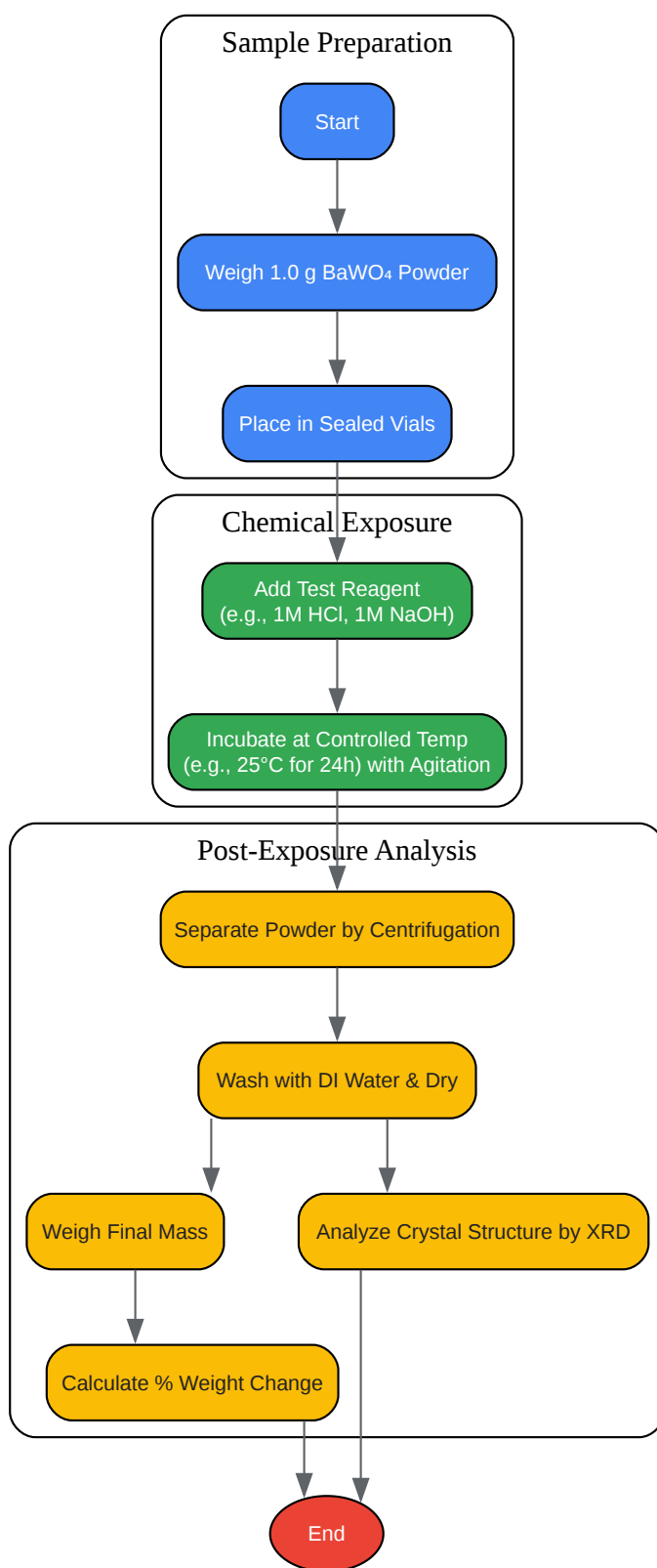
- Sample Preparation: A known mass (e.g., 1.0 g) of dry **barium tungstate** powder is placed into a series of glass vials.

- Chemical Exposure:
 - A specific volume (e.g., 10 mL) of the test chemical (e.g., 1 M HCl, 1 M NaOH, deionized water) is added to each vial.
 - The vials are securely sealed to prevent evaporation.
- Incubation:
 - The vials are placed in a shaker or on a magnetic stirrer to ensure continuous contact between the powder and the chemical.
 - The test is conducted at a controlled temperature (e.g., 25 °C, 50 °C) for a specified duration (e.g., 24 hours, 7 days).
- Post-Exposure Analysis:
 - After the exposure period, the powder is separated from the liquid by centrifugation.
 - The powder is washed thoroughly with deionized water to remove any residual chemical and then dried in an oven at a suitable temperature (e.g., 110 °C) until a constant weight is achieved.
 - The final mass of the powder is measured, and the percentage of weight loss or gain is calculated.
 - The crystal structure of the treated powder is analyzed using XRD to detect any chemical changes or decomposition products.
- Data Reporting: The results are reported as the percentage of weight change and any observed changes in the XRD pattern for each chemical at the specified conditions.

Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for assessing the thermal and chemical stability of **barium tungstate**.





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- To cite this document: BenchChem. [Chemical and thermal stability of barium tungstate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582774#chemical-and-thermal-stability-of-barium-tungstate]

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